

Related Compounds: Cytotoxicity of Renieramycin Derivatives

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Compound Focus: Renierone

Cat. No.: S14324570

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While direct information on **Renierone** was not available, research on semi-synthetic derivatives of **Renieramycin M** provides relevant context for this class of marine compounds. The table below summarizes quantitative data on the cytotoxicity of these derivatives against non-small cell lung cancer (NSCLC) cell lines [1].

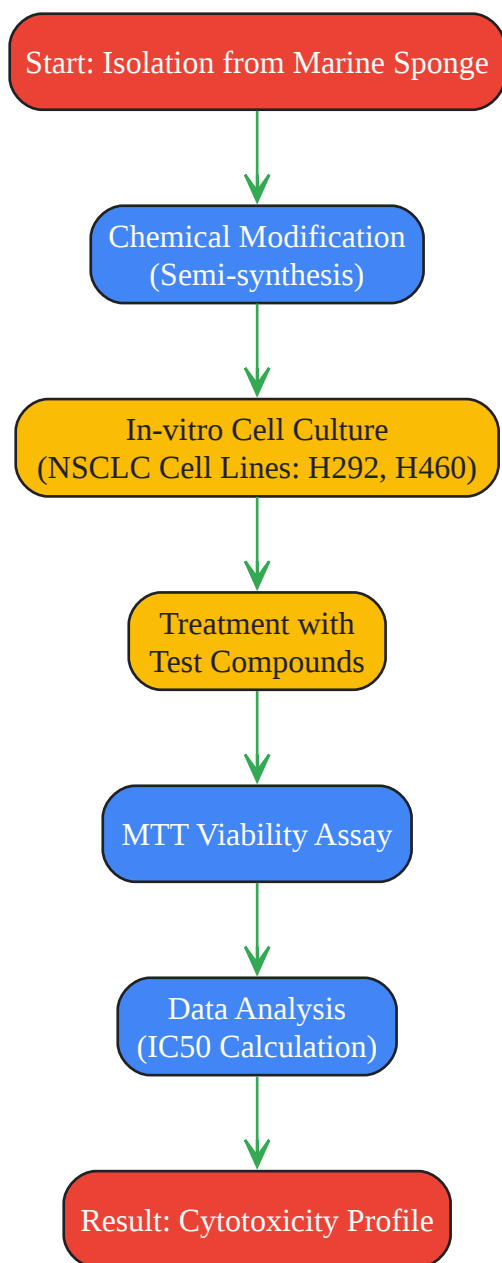
Compound Name	IC50 (nM) in H292 Cells	IC50 (nM) in H460 Cells	Key Structural Feature
Renieramycin M	24.56	Information missing	Parent compound
Jorunnamycin A	217.43	Information missing	Intermediate for synthesis
5a (22-O-(N-Boc-L-glycine) ester)	3.56	Information missing	22-O-amino ester derivative
Other 22-O-amino ester derivatives (5b-5e)	~3 to 200 nM (range)	~3 to 200 nM (range)	22-O-amino ester side chain
Hydroquinone 5-O-amino ester derivatives (6a-6e)	~3 to 200 nM (range)	~3 to 200 nM (range)	Hydroquinone 5-O-amino ester
Cisplatin	Less potent than 5a	Less potent than derivatives	Reference drug

Compound Name	IC50 (nM) in H292 Cells	IC50 (nM) in H460 Cells	Key Structural Feature
Doxorubicin	~100x less potent than 5a	Similar potency to derivatives	Reference drug

The most potent derivative, compound **5a**, showed a cytotoxicity 7 times greater than Renieramycin M and 61 times greater than Jorunnamycin A against H292 cells [1]. This highlights the importance of the **22-O-amino ester side chain** for enhancing cytotoxic activity [1].

Experimental Workflow for Cytotoxicity Assessment

The general methodology used to generate the cytotoxicity data for these marine compounds typically follows a standardized workflow [1] [2]:



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Research process for evaluating marine compound cytotoxicity.

Key Experimental Details:

- **Cell Lines:** Studies commonly use metastatic non-small cell lung cancer (NSCLC) cell lines, such as H292 and H460 [1] [2].
- **Viability Assay:** Cytotoxicity is determined using the **MTT assay**. This method measures the reduction of yellow MTT tetrazolium salt to purple formazan crystals by metabolically active cells, which serves as a proxy for cell viability [1] [2].

- **Protocol:** After incubating cells with various concentrations of the test compound for a set period (e.g., 24 hours), MTT solution is added. The resulting formazan crystals are dissolved, and the solution's absorbance is measured to determine the compound's IC50 value [2].

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References

1. Semi-Syntheses of 22-O-Amino Ester and Hydroquinone 5 ... [pmc.ncbi.nlm.nih.gov]
2. Renieramycin T Induces Lung Cancer Cell Apoptosis by ... [mdpi.com]

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